

4-Methylpyridine-2-carbaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methylpyridine-2-carbaldehyde

Cat. No.: B1311750

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CAS Number: 53547-60-7

This technical guide provides an in-depth overview of **4-Methylpyridine-2-carbaldehyde**, a key heterocyclic aldehyde for researchers, scientists, and professionals in drug development. This document covers its chemical and physical properties, safety information, synthesis, and its significant role as a precursor in the development of therapeutic agents.

Chemical and Physical Properties

4-Methylpyridine-2-carbaldehyde, also known as 2-Formyl-4-methylpyridine or 4-Methylpicolinaldehyde, is a liquid at room temperature.^[1] Its core structure consists of a pyridine ring substituted with a methyl group at the 4-position and an aldehyde group at the 2-position.

Table 1: Physicochemical Properties of **4-Methylpyridine-2-carbaldehyde**

Property	Value	Reference
CAS Number	53547-60-7	[2] [3] [4]
Molecular Formula	C ₇ H ₇ NO	[2] [3]
Molecular Weight	121.14 g/mol	[3]
Appearance	Liquid	[1]
Density	1.082 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.531	[1]
Flash Point	85.6 °C (186.1 °F)	[1]
Synonyms	2-Formyl-4-methylpyridine, 4-Methylpicolinaldehyde, 2-Formyl-4-picoline	[2]

Safety and Handling

4-Methylpyridine-2-carbaldehyde is classified as a substance that requires careful handling in a laboratory setting.

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.H319: Causes serious eye irritation.	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P280: Wear protective gloves/ eye protection/ face protection.P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P337 + P313: If eye irritation persists: Get medical advice/attention.

This information is sourced from publicly available safety data sheets.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

It is recommended to handle this compound in a well-ventilated area, such as a chemical fume hood, and to use appropriate personal protective equipment (PPE), including gloves and safety glasses. Store in a tightly closed container in a dry and well-ventilated place.

Synthesis of 4-Methylpyridine-2-carbaldehyde

The primary synthetic route to **4-Methylpyridine-2-carbaldehyde** is through the selective oxidation of the methyl group at the 2-position of 2,4-dimethylpyridine (2,4-lutidine). Selenium dioxide (SeO_2) is a commonly employed oxidizing agent for this transformation.^[8]^[9] The methyl group at the 2-position is more susceptible to oxidation than the one at the 4-position.^[9]

Experimental Protocol: Oxidation of 2,4-Lutidine with Selenium Dioxide

This protocol is a representative procedure based on established methods for the selenium dioxide oxidation of methylpyridines.^[8]^[9]

Materials:

- 2,4-Lutidine
- Selenium Dioxide (SeO_2)
- 1,4-Dioxane (anhydrous)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Inert gas (e.g., Nitrogen or Argon)

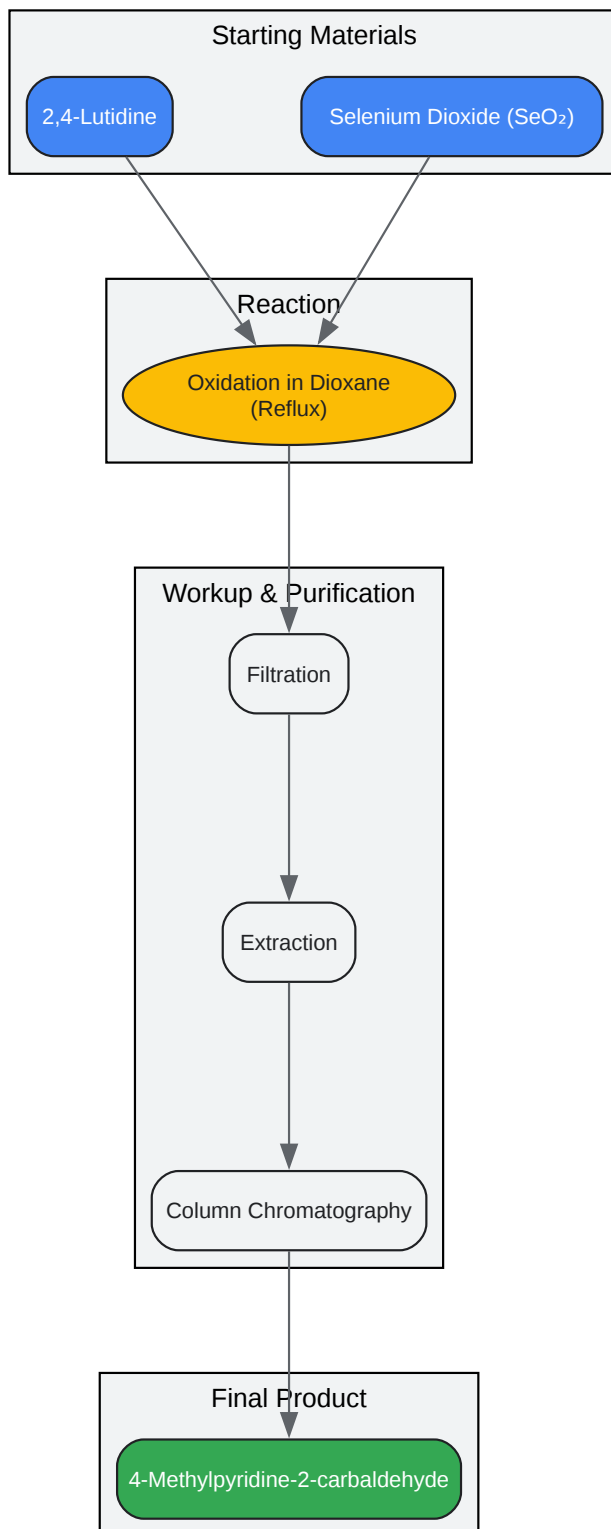
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,4-lutidine (1 equivalent) in anhydrous 1,4-dioxane under an inert atmosphere.
- Add selenium dioxide (1.1 equivalents) to the solution.
- Heat the reaction mixture to reflux (approximately 101 °C) and maintain this temperature for several hours. The progress of the reaction should be monitored by Thin Layer

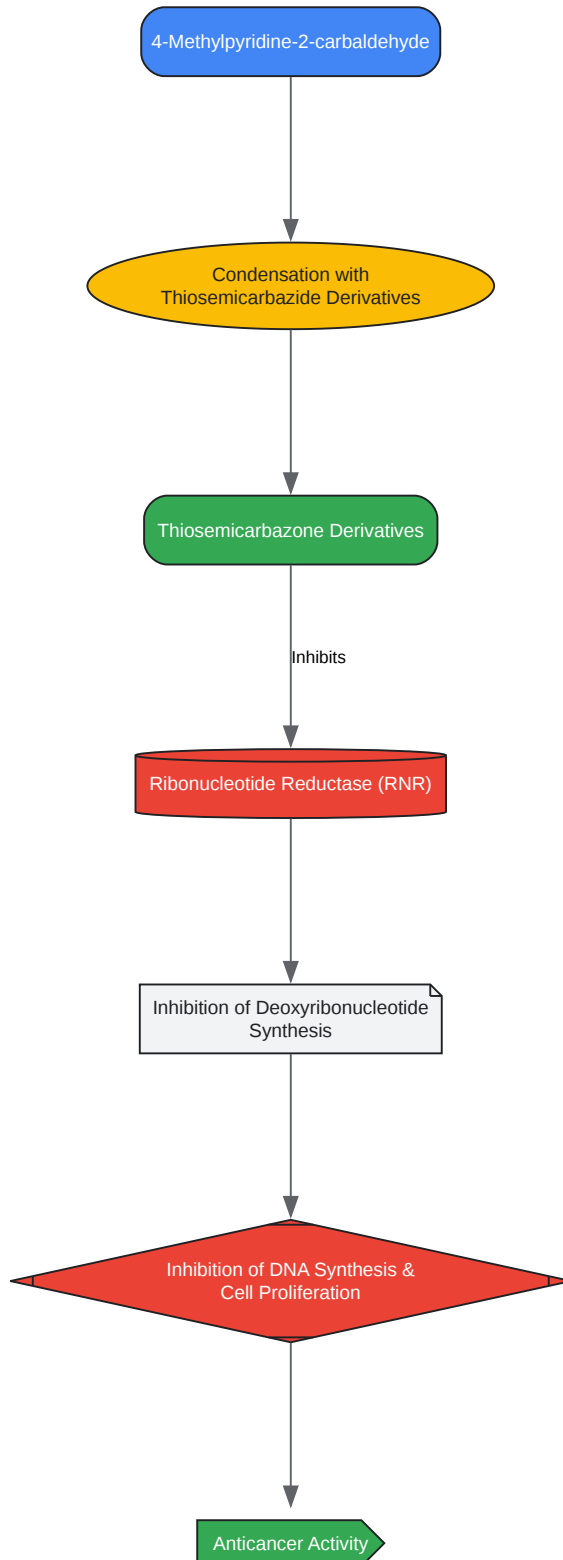
Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the precipitated black selenium metal.
- Concentrate the filtrate under reduced pressure to remove the 1,4-dioxane.
- Dissolve the crude residue in ethyl acetate and wash with a saturated sodium bicarbonate solution to remove any acidic byproducts.
- Separate the organic layer, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the organic layer under reduced pressure to obtain the crude **4-Methylpyridine-2-carbaldehyde**.
- Purify the crude product by column chromatography on silica gel to yield the pure product.

Synthesis Workflow of 4-Methylpyridine-2-carbaldehyde



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